

Safeguarding Your Research: A Guide to Handling 1-Iodocyclohexene

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Compound of Interest

Compound Name: **1-Iodocyclohexene**

Cat. No.: **B092552**

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For Immediate Reference: Key Safety and Handling Information for **1-Iodocyclohexene**

Researchers and drug development professionals require immediate and precise safety protocols to ensure a secure laboratory environment. This document provides essential information for the safe handling, storage, and disposal of **1-Iodocyclohexene**, a combustible and hazardous chemical. Adherence to these guidelines is critical to mitigate risks and ensure operational integrity.

Hazard Identification and Classification

1-Iodocyclohexene is classified as a hazardous substance with multiple risk factors. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications^[1]:

- Flammable Liquids: Category 4 (Combustible liquid)^[1]
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed)^[1]
- Acute Toxicity (Dermal): Category 4 (Harmful in contact with skin)^[1]
- Acute Toxicity (Inhalation): Category 4 (Harmful if inhaled)^[1]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)^[1]
- Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation)^[1]

- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)[1]

Hazard Pictograms:



Signal Word: Warning[1]

Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **1-Iodocyclohexene** is fundamental for safe handling. While a specific Safety Data Sheet (SDS) for **1-Iodocyclohexene** with all physical constants is not readily available, data for the closely related compound, Iodocyclohexane, provides valuable guidance.

Property	Value	Source
Molecular Formula	C ₆ H ₉ I	[1]
Molecular Weight	208.04 g/mol	[1]
Boiling Point	80-81 °C at 20 mmHg (for Iodocyclohexane)	
Flash Point	71 °C (160 °F) (for Iodocyclohexane)	[2]
Specific Gravity	1.624 g/mL at 25 °C (for Iodocyclohexane)	
Appearance	Colorless to slightly reddish-yellow liquid (for Iodocyclohexane)	[2]
Solubility	Soluble in ethanol, ether, and acetone. Insoluble in water. (for Iodocyclohexane)	[2]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure. The following PPE should be utilized when handling **1-Iodocyclohexene**:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Neoprene or Nitrile).	Prevents skin contact, which can be harmful and cause irritation. It is crucial to inspect gloves for any signs of degradation or puncture before use.
Skin and Body Protection	A flame-retardant lab coat worn over long-sleeved clothing and closed-toe shoes.	Provides a barrier against accidental spills and splashes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.	Minimizes the inhalation of harmful vapors that can cause respiratory irritation.

Operational Plan: Handling and Storage Protocol

A systematic approach to handling and storing **1-Iodocyclohexene** is essential for maintaining a safe laboratory environment.

Handling Protocol:

- Preparation:
 - Ensure a chemical fume hood is operational and accessible.

- Verify the availability and functionality of an emergency eyewash station and safety shower.
- Assemble all necessary PPE and ensure it is in good condition.
- Have spill control materials readily available.
- Dispensing and Use:
 - Conduct all work with **1-Iodocyclohexene** inside a certified chemical fume hood.
 - Avoid direct contact with skin, eyes, and clothing.
 - Keep the container tightly closed when not in use.
 - Use the smallest quantity of the chemical necessary for the experiment.
 - Ground and bond containers when transferring material to prevent static discharge.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.
 - Decontaminate all work surfaces and equipment used.
 - Properly dispose of any contaminated PPE.

Storage Plan:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[3]
- Store separately from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature is 2-8°C.[3]

Disposal Plan

Proper disposal of **1-Iodocyclohexene** and any associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:

- **1-Iodocyclohexene** waste must be disposed of as hazardous waste.
 - Collect waste in a designated, properly labeled, and sealed container.
 - Contact a licensed professional waste disposal service for pickup and disposal.[\[3\]](#)

- Contaminated Materials:

- Any materials, such as gloves, absorbent pads, and labware, that come into contact with **1-Iodocyclohexene** should be treated as hazardous waste.
 - Dispose of these materials in the same manner as the chemical waste.[\[3\]](#)

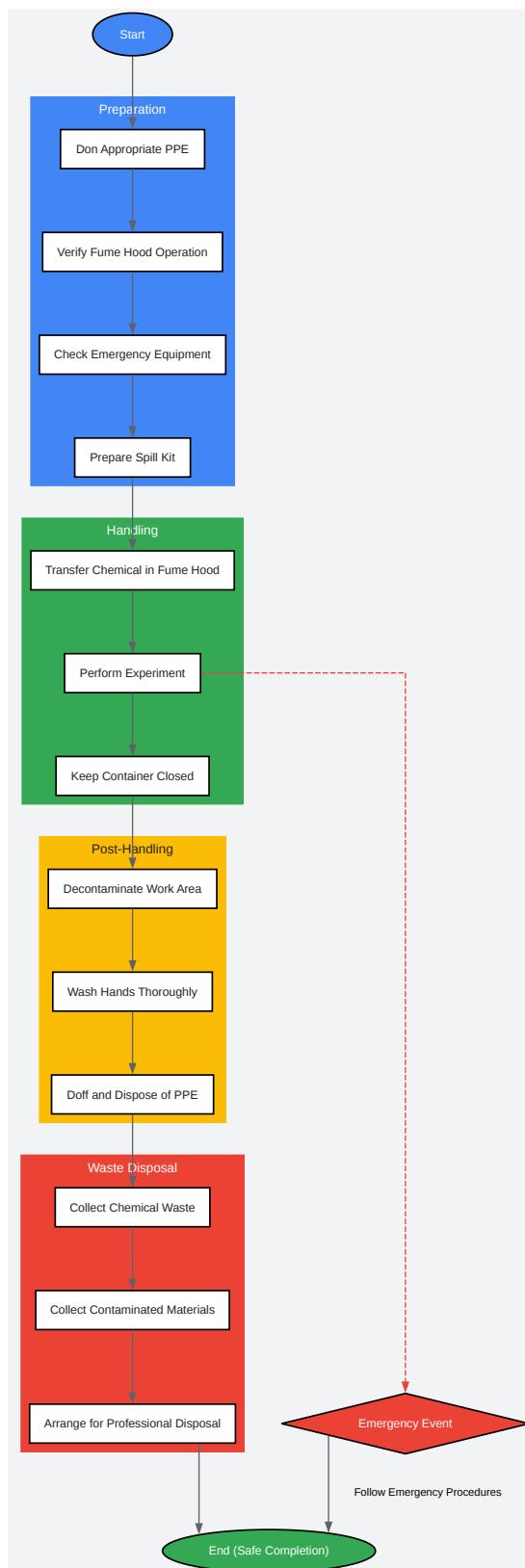
Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Emergency Scenario	First Aid and Spill Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[3]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[3]
Spill	Evacuate the area. Remove all sources of ignition. Ventilate the area. Wear appropriate PPE. Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite). Collect the absorbed material and place it in a sealed container for disposal as hazardous waste.

Experimental Workflow

The following diagram illustrates the logical workflow for safely handling **1-Iodocyclohexene** in a laboratory setting.



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Caption: Workflow for Safe Handling of **1-Iodocyclohexene**.

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